

Daldinone A: A Technical Guide to its Chemical Structure and Biological Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Daldinone A*

Cat. No.: *B3025932*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Daldinone A, a polyketide metabolite first identified from the fungus *Daldinia concentrica*, has attracted scientific interest due to its unique chemical architecture and potential biological activities. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and reported biological functions of **Daldinone A**. Detailed methodologies for its isolation and characterization are presented, alongside a discussion of its known antibacterial properties. While the precise mechanism of action and associated signaling pathways for **Daldinone A** remain to be fully elucidated, this document summarizes current knowledge and proposes avenues for future research, offering a valuable resource for professionals in natural product chemistry, mycology, and drug discovery.

Chemical Structure and Physicochemical Properties

Daldinone A is a complex pentacyclic polyketide belonging to the fluorene class of compounds.^[1] Its chemical identity has been established through extensive spectroscopic analysis.

Chemical Identifiers

Property	Value	Source
Molecular Formula	C ₂₀ H ₁₆ O ₅	PubChem
Molecular Weight	336.3 g/mol	PubChem[1]
IUPAC Name	(2R,11S,12R)-2,7,17-trihydroxypentacyclo[10.7.1.0 ² , 11,0 ³ , ⁸ .0 ¹⁶ , ²⁰]icosa- 1(20),3(8),4,6,16,18-hexaene- 9,15-dione	PubChem[1]
CAS Number	479669-74-4	PubChem[1]
SMILES	<chem>C1CC(=O)C2=C(C=CC3=C2[C@H]1[C@H]4[C@@]3(C5=C(C(=O)C4)C(=CC=C5)O)O)O</chem>	PubChem[1]
InChI	InChI=1S/C20H16O5/c21-13-3-1-2-10-18(13)16(24)8-12-9-4-6-14(22)19-15(23)7-5-11(17(9)19)20(10,12)25/h1-3,5,7,9,12,21,23,25H,4,6,8H2/t9-,12+,20+/m1/s1	PubChem[1]

Physicochemical Data

Property	Value	Source
Physical State	Solid	Cayman Chemical[2]
Solubility	Soluble in Dichloromethane, DMSO, Ethanol, and Methanol	Cayman Chemical[2]
Storage Temperature	-20°C	Cayman Chemical[2]
Stability	≥ 4 years at -20°C	Cayman Chemical[2]

Isolation and Structure Elucidation: Experimental Protocols

Daldinone A was first isolated from the fruit bodies of the ascomycete *Daldinia concentrica*. The following protocol is based on the methodology described in the foundational study by Quang et al. (2002).

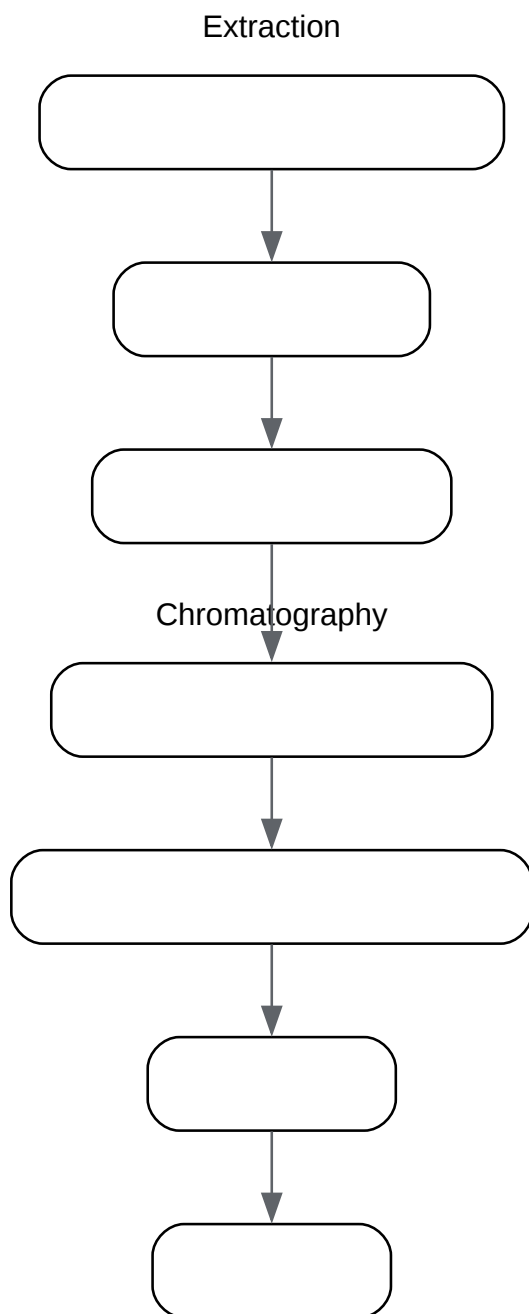
Fungal Material and Extraction

- **Collection and Preparation:** Fruit bodies of *Daldinia concentrica* are collected and air-dried. The dried material is then ground into a fine powder.
- **Solvent Extraction:** The powdered fungal material is subjected to exhaustive extraction with ethyl acetate at room temperature.
- **Concentration:** The resulting ethyl acetate extract is concentrated under reduced pressure to yield a crude residue.

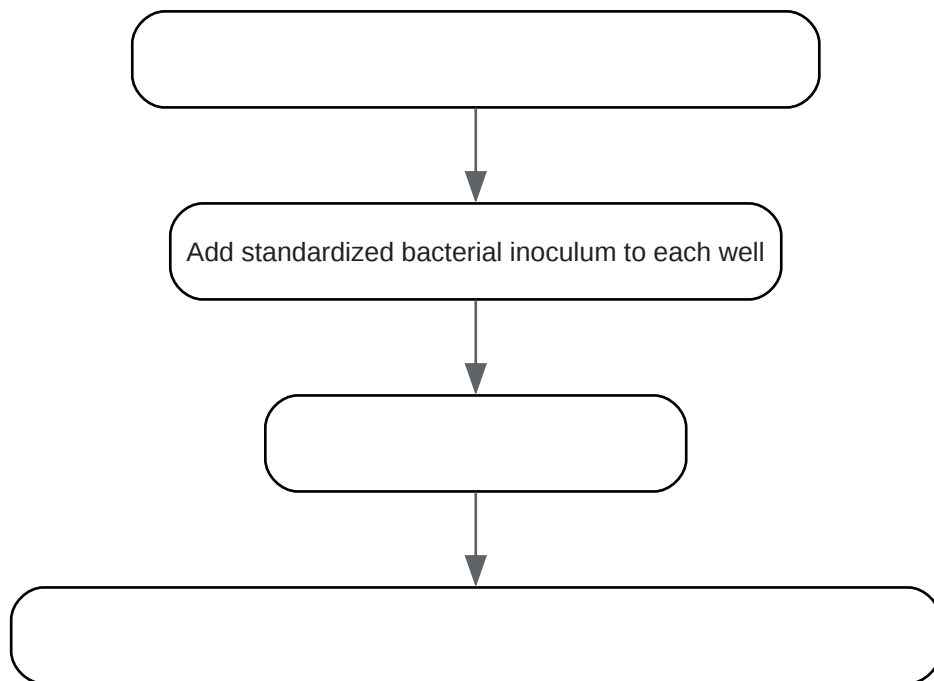
Chromatographic Purification

A multi-step chromatographic process is employed to isolate **Daldinone A** from the crude extract.

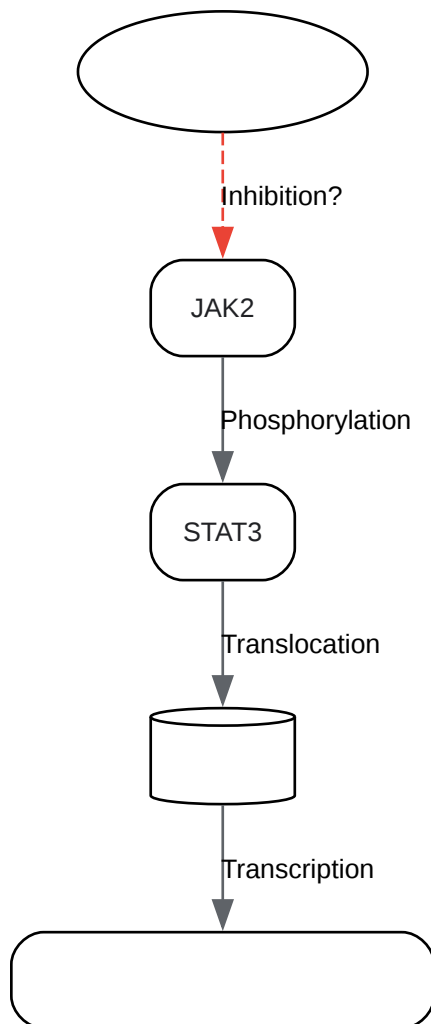
Isolation Workflow for Daldinone A



Broth Microdilution Assay Workflow



Hypothesized Daldinone A Interaction with JAK/STAT Pathway



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References

- 1. Diverse chemotypes of polyketides as promising antimicrobial agents: latest progress - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com